

physical state and appearance of Maleic Acid-d2

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Physical State and Appearance of Maleic Acid-d2

Introduction

Maleic Acid-d2, also known as (Z)-2,3-dideuteriobut-2-enedioic acid, is the deuterium-labeled form of maleic acid.[1][2] In this stable isotope-labeled compound, the two hydrogen atoms on the carbon-carbon double bond are replaced with deuterium. This isotopic substitution makes Maleic Acid-d2 a valuable tool in various research applications, including metabolic studies, mechanistic investigations, and as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) or Mass Spectrometry (MS).[1] Deuteration can potentially influence the pharmacokinetic and metabolic profiles of drug molecules.[1] This technical guide provides a comprehensive overview of the physical and chemical properties of Maleic Acid-d2, with a focus on its physical state and appearance.

Physical and Chemical Properties

Maleic Acid-d2 is a white to off-white solid at room temperature.[1] It is the cis-isomer of butenedioic acid, with its trans-isomer being fumaric acid.[3] The physical properties of **Maleic Acid-d2** are summarized in the table below.



Property	Value	Source
Appearance	White to off-white solid	[1]
Molecular Formula	C4H2D2O4 (or HO2CCD=CDCO2H)	[4][5][6]
Molecular Weight	118.08 g/mol	[2][5]
Melting Point	137-140 °C	[7][8]
Isotopic Purity	≥98 atom % D	[6][7]
Solubility	Soluble in water	[3][9][10]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and characterization of **Maleic Acid-d2** are not extensively published in open literature, standard analytical techniques are employed to verify its identity and purity.

- 1. Determination of Physical Appearance: The physical appearance is determined by visual inspection of the purified solid material under controlled lighting conditions. The color and form (e.g., crystalline, powder) are recorded.
- 2. Melting Point Determination: The melting point is a key indicator of purity and is typically determined using a calibrated melting point apparatus. A small amount of the solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded. For **Maleic Acid-d2**, the reported melting point is in the range of 137-140 °C.[7][8]

3. Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR is used to confirm the absence or significant reduction of protons at the 2 and 3 positions, verifying successful deuteration.
 ¹³C NMR provides information about the carbon skeleton.
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of
 Maleic Acid-d2, which is higher than that of unlabeled maleic acid due to the presence of

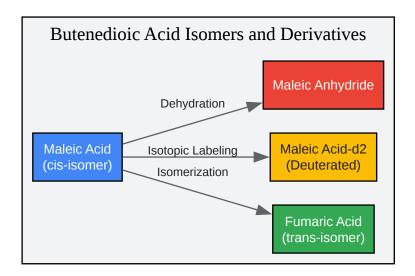


two deuterium atoms.[7]

Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups
present in the molecule, such as the C=O and O-H stretches of the carboxylic acid groups
and the C=C double bond. The C-D bond vibrations will also be present at a lower frequency
than C-H vibrations.

Visualizations

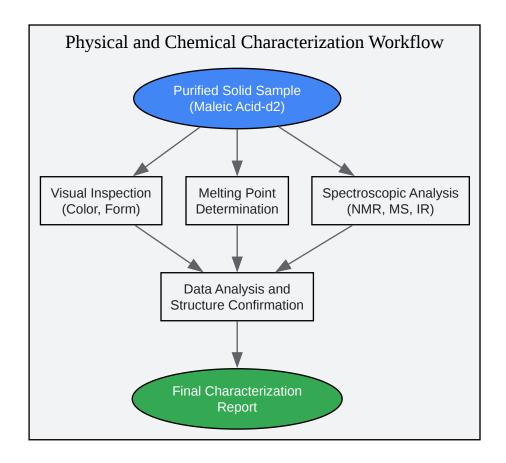
The following diagrams illustrate the chemical context and a typical characterization workflow for **Maleic Acid-d2**.



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Caption: Chemical relationships of Maleic Acid-d2.





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Caption: Workflow for characterization of Maleic Acid-d2.

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- To cite this document: BenchChem. [physical state and appearance of Maleic Acid-d2].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044134#physical-state-and-appearance-of-maleic-acid-d2]

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